Application Note: Quantification of Filbertone using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest		
Compound Name:	Filbertone	
Cat. No.:	B1242023	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Filbertone, chemically known as (E)-5-methyl-2-hepten-4-one, is the primary compound responsible for the characteristic nutty and roasted aroma of hazelnuts (Corylus avellana L.).[1][2][3] Its quantification is crucial for quality control in the food industry, particularly for assessing the authenticity of products containing hazelnuts and detecting the adulteration of other oils, such as olive oil, with cheaper hazelnut oil.[3][4] The concentration of **filbertone** significantly increases during the roasting process, making it a key marker for the degree of roasting.[1][5] This application note provides a detailed protocol for the quantification of **filbertone** in various matrices using Gas Chromatography-Mass Spectrometry (GC-MS), a powerful analytical technique for separating and identifying volatile and semi-volatile compounds.[6][7]

Principle of GC-MS Analysis

Gas Chromatography (GC) separates volatile compounds in a sample based on their boiling points and interactions with a stationary phase within a capillary column.[6] As the separated compounds elute from the column, they enter the Mass Spectrometer (MS), which ionizes the molecules and separates the resulting ions based on their mass-to-charge ratio (m/z).[6] This provides detailed molecular information for both qualitative identification and quantitative

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analysis.[6][8] For **filbertone** analysis, GC-MS offers high sensitivity and selectivity, allowing for its detection even at trace levels.[8][9]

Experimental Protocols

Several methods can be employed for the extraction and analysis of **filbertone**. The choice of method depends on the sample matrix and the desired sensitivity.

Sample Preparation

Proper sample preparation is critical for accurate and reproducible GC-MS analysis.[6][10] The goal is to extract **filbertone** from the sample matrix and present it in a form suitable for injection into the GC.

3.1.1. Liquid-Liquid Extraction (LLE)

This technique is suitable for liquid samples like oils.

- Protocol:

  - Weigh 5 g of the oil sample into a 50 mL centrifuge tube.

  - Add 10 mL of a suitable organic solvent such as hexane or dichloromethane.[6]

  - Vortex the mixture for 2 minutes to ensure thorough mixing.

  - Centrifuge at 3000 rpm for 10 minutes to separate the layers.

  - Carefully transfer the organic layer (supernatant) containing the extracted **filbertone** into a clean vial.

  - The extract can be concentrated under a gentle stream of nitrogen if necessary.

  - Transfer the final extract to a 2 mL autosampler vial for GC-MS analysis.[10]

3.1.2. Headspace Solid-Phase Microextraction (HS-SPME)

HS-SPME is a solvent-free technique ideal for analyzing volatile compounds in solid or liquid samples.[11]

- Protocol:

  - Place a known amount of the homogenized sample (e.g., 1 g of finely ground hazelnuts or 2 mL of hazelnut spread) into a 20 mL headspace vial.

  - Add an internal standard if required for quantification.

  - Seal the vial tightly with a PTFE-faced silicone septum.

  - Place the vial in a heating block or the autosampler's incubation oven at a specific temperature (e.g., 60°C) for a defined period (e.g., 30 minutes) to allow the volatile compounds to equilibrate in the headspace.

  - Expose a SPME fiber (e.g., with a Divinylbenzene/Carboxen/Polydimethylsiloxane coating) to the headspace for a set time (e.g., 20 minutes) to adsorb the analytes.

  - Retract the fiber and immediately introduce it into the hot GC inlet for thermal desorption of the analytes onto the column.

GC-MS Instrumentation and Parameters

The following are typical GC-MS parameters for **filbertone** analysis. These may need to be optimized for specific instruments and sample types.

Parameter	Setting
Gas Chromatograph	
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or similar non-polar column
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Inlet Temperature	250°C
Injection Mode	Splitless (for trace analysis) or Split (e.g., 10:1 for higher concentrations)
Injection Volume	1 µL
Oven Program	Initial temperature 40°C, hold for 2 min, ramp at 5°C/min to 150°C, then ramp at 10°C/min to 250°C, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Ion Source Temperature	230°C
Transfer Line Temperature	280°C
Mass Range	m/z 40-300
Acquisition Mode	Full Scan (for qualitative analysis) and Selected Ion Monitoring (SIM) for quantification
SIM Ions for Filbertone	m/z 69 (quantifier), 97, 126 (qualifiers)

Method Validation

To ensure the reliability of the results, the analytical method should be validated according to ICH guidelines or other relevant standards.[8][12] Key validation parameters include:

- Linearity: A calibration curve should be constructed by analyzing standard solutions of **filbertone** at different concentrations. A good linearity is indicated by a correlation coefficient (R^2) > 0.99.[8][12]

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- Accuracy: Determined by spike-recovery experiments, where a known amount of **filbertone** is added to a blank matrix and the recovery is calculated. Acceptable recovery is typically within 80-120%.

- Precision: Assessed by repeatedly analyzing the same sample (repeatability) and on different days (intermediate precision). The relative standard deviation (RSD) should typically be less than 15%.[8]

- Limit of Detection (LOD) and Limit of Quantification (LOQ): The lowest concentration of the analyte that can be reliably detected and quantified, respectively. The detection limit for **filbertone** can be in the range of 0.3 µg to 50 µg per liter.[1]

Data Presentation

The quantitative data for **filbertone** should be summarized in a clear and structured table for easy comparison.

| Sample Type	Filbertone Concentration (µg/kg)	Reference
Hazelnut Spreads (<1% hazelnuts)	< 4	[1]
Hazelnut Spreads (1-10% hazelnuts)	4 - 45	[1]
Hazelnut Spreads (>10% hazelnuts)	> 45	[1]
Oil from unroasted nuts	< 10	[1]
Commercially produced oil from roasted nuts	315	[1]
Model experiment (roasted at 180°C for 9 min)	660	[1]
Model experiment (roasted at 180°C for 15 min)	1150	[1]

Visualizations

Experimental Workflow for **Filbertone** Quantification by GC-MS
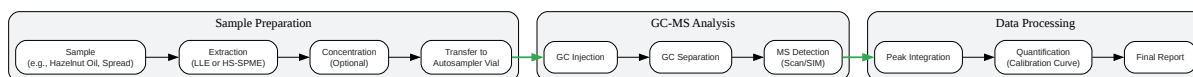
Caption: Workflow for **Filbertone** Quantification.

Logical Relationship of Method Validation Parameters
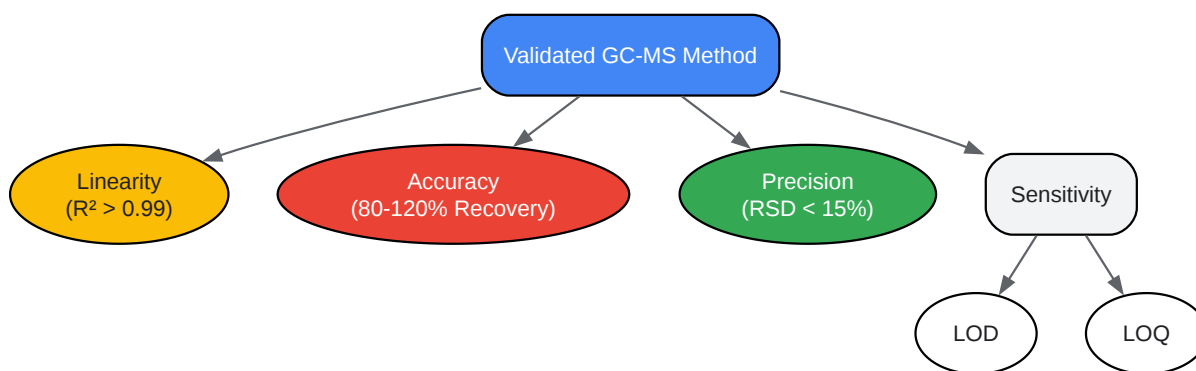
Caption: Key Method Validation Parameters.

Conclusion

The GC-MS method described provides a robust and sensitive approach for the quantification of **filbertone**. Proper sample preparation and method validation are essential for obtaining accurate and reliable results. This application note serves as a comprehensive guide for

researchers and scientists involved in the quality control of food products and the detection of food adulteration.

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